

Application Notes and Protocols for the Extraction and Purification of Catharanthine

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Compound of Interest

Compound Name: Catharanthine sulfate

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Authored for: Researchers, scientists, and drug development professionals.

Introduction

Catharanthine, a prominent terpenoid indole alkaloid isolated from the medicinal plant *Catharanthus roseus* (Madagascar periwinkle), serves as a crucial precursor for the semi-synthesis of the potent anticancer drugs vinblastine and vincristine. The efficient extraction and purification of catharanthine are therefore of significant interest in the pharmaceutical industry. This document provides detailed protocols for the extraction of catharanthine from *C. roseus* leaves and its subsequent purification, compiled from established methodologies. The protocols are designed to be reproducible and scalable for research and development purposes.

Data Summary

The following tables summarize quantitative data from various extraction and purification methodologies, offering a comparative overview of their efficiencies.

Table 1: Comparison of Catharanthine Extraction Methods

Extraction Method	Plant Material	Solvent System	Key Parameters	Yield of Catharanthine	Reference
Solid-Phase Extraction	Dried Leaves	Methanol	Moderate pressure	2 mg / g dried leaves	[1] [2]
Acidic Aqueous Extraction	Dried Leaves	0.1 M HCl	-	Not explicitly quantified for catharanthine alone	[3] [4] [5]
Supercritical Fluid Extraction (SFE)	Powdered Dried Leaves	Supercritical CO ₂	40°C, 150 bar, 10 h	Not explicitly quantified	[6]
Negative-Pressure Cavitation Extraction (NPCE)	60-mesh leaf particles	80% Ethanol	-0.075 MPa, 1:20 solid-liquid ratio, 30 min, 3 cycles	0.2843 mg / g DW	[7]
Solvent Percolation	Powdered Plant	95% Methanol	Overnight percolation	Not explicitly quantified	[8]
Microwave-Assisted Extraction (MAE)	Leaves	Ethanol with conc. HCl	700W, 60 seconds	Not explicitly quantified for catharanthine alone	[9]

Table 2: Purification Parameters for Catharanthine

Purification Technique	Column/Stationary Phase	Mobile Phase/Eluent	Purity/Recovery	Reference
Semipreparative HPLC	μBondapak C18 (10 μm)	0.5 M ammonium acetate (pH 7.3)–methanol–acetonitrile (45:11:44)	High purity suitable for reference standard	[1]
pH-Zone Refining Centrifugal Partition Chromatography (CPC)	Toluene/CH ₃ CN/water (4/1/5, v/v/v)	Retainer: Triethylamine, Displacer: Sulphuric acid	Efficient isolation from crude extract	[10][11]
Column Chromatography	Silica gel	Gradient elution with varying solvent mixtures (e.g., diethyl ether:chloroform:methanol)	Effective for fractionating crude extracts	[12]
High-Performance Countercurrent Chromatography (HPCCC)	Biphasic solvent system	-	Direct purification from extract	[13]

Experimental Protocols

Protocol 1: Extraction of Catharanthine using Acidified Aqueous Extraction

This protocol is based on the principle that alkaloids form soluble salts in acidic aqueous solutions.

Materials:

- Dried leaves of *Catharanthus roseus*
- 0.1 M Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH) solution
- Embonic acid
- Chloroform

Procedure:

- **Maceration:** Grind dried *C. roseus* leaves to a fine powder. Macerate the powdered leaves in an aqueous 0.1 M HCl solution.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Filtration:** Filter the mixture to separate the acidic extract containing the alkaloids from the solid plant material.
- **Precipitation:** To the acidic extract, add an alkaline (NaOH) solution of embonic acid. This will precipitate the alkaloids, including catharanthine and vindoline, as water-insoluble embonate complexes.[\[3\]](#)[\[4\]](#)
- **Collection:** Collect the precipitate by filtration. This precipitate, rich in catharanthine and vindoline embonates, can be used for further purification or semi-synthetic reactions.[\[3\]](#)[\[4\]](#)

Protocol 2: Extraction of Catharanthine using Solid-Phase Extraction

This method offers a rapid procedure for obtaining a crude alkaloid fraction.

Materials:

- Dried leaves of *Catharanthus roseus*
- Methanol
- C18 sorbent for solid-phase extraction

Procedure:

- **Extraction:** Extract the dried and powdered leaves of *C. roseus* with methanol.
- **Solid-Phase Extraction:** Directly absorb the alkaloids from the methanolic extract onto a C18 sorbent column under moderate pressure.^{[1][2]}
- **Elution:** Elute the column with an appropriate solvent to obtain a crude alkaloid fraction enriched with catharanthine and vindoline.

Protocol 3: Purification of Catharanthine by Semipreparative HPLC

This protocol is suitable for obtaining high-purity catharanthine from a crude alkaloid extract.

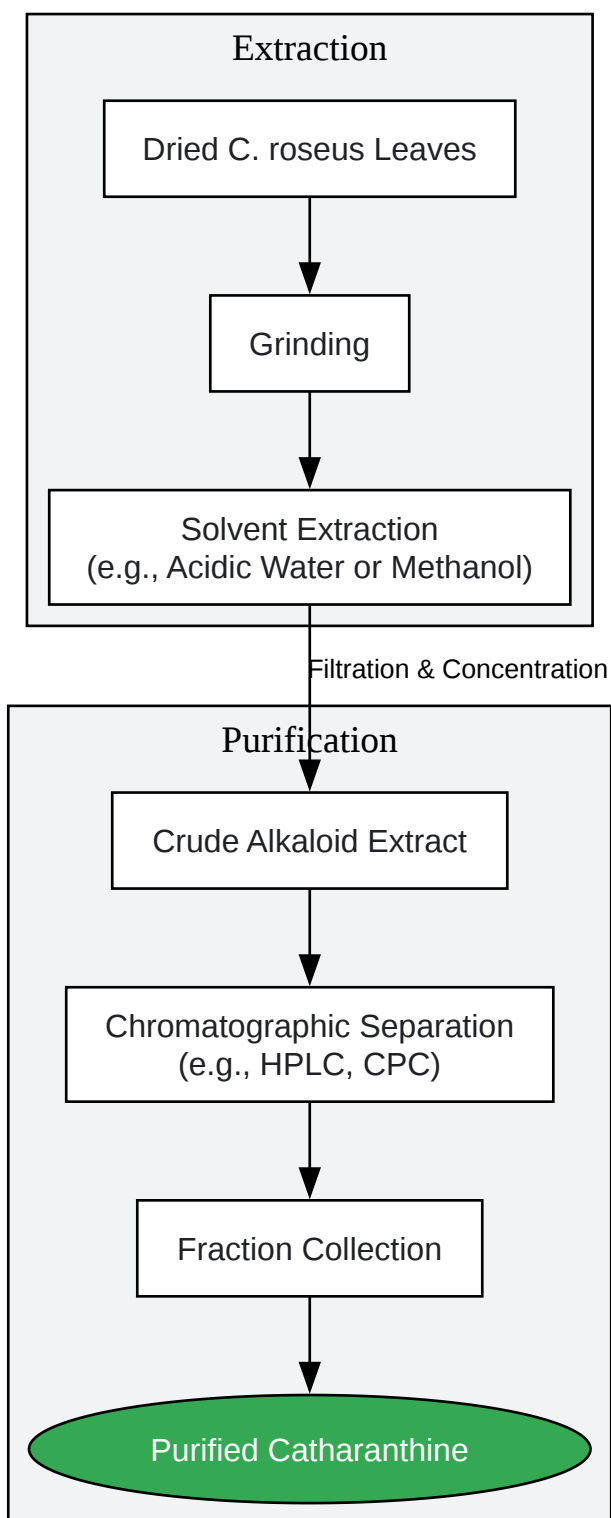
Materials and Equipment:

- Crude alkaloid extract containing catharanthine
- Semipreparative HPLC system with a UV detector
- μ Bondapak C18 column (300 x 7.8-mm i.d., 10- μ m)^[1]
- **Mobile Phase:** 0.5 M ammonium acetate (pH 7.3), methanol, and acetonitrile in a ratio of 45:11:44.^[1]

Procedure:

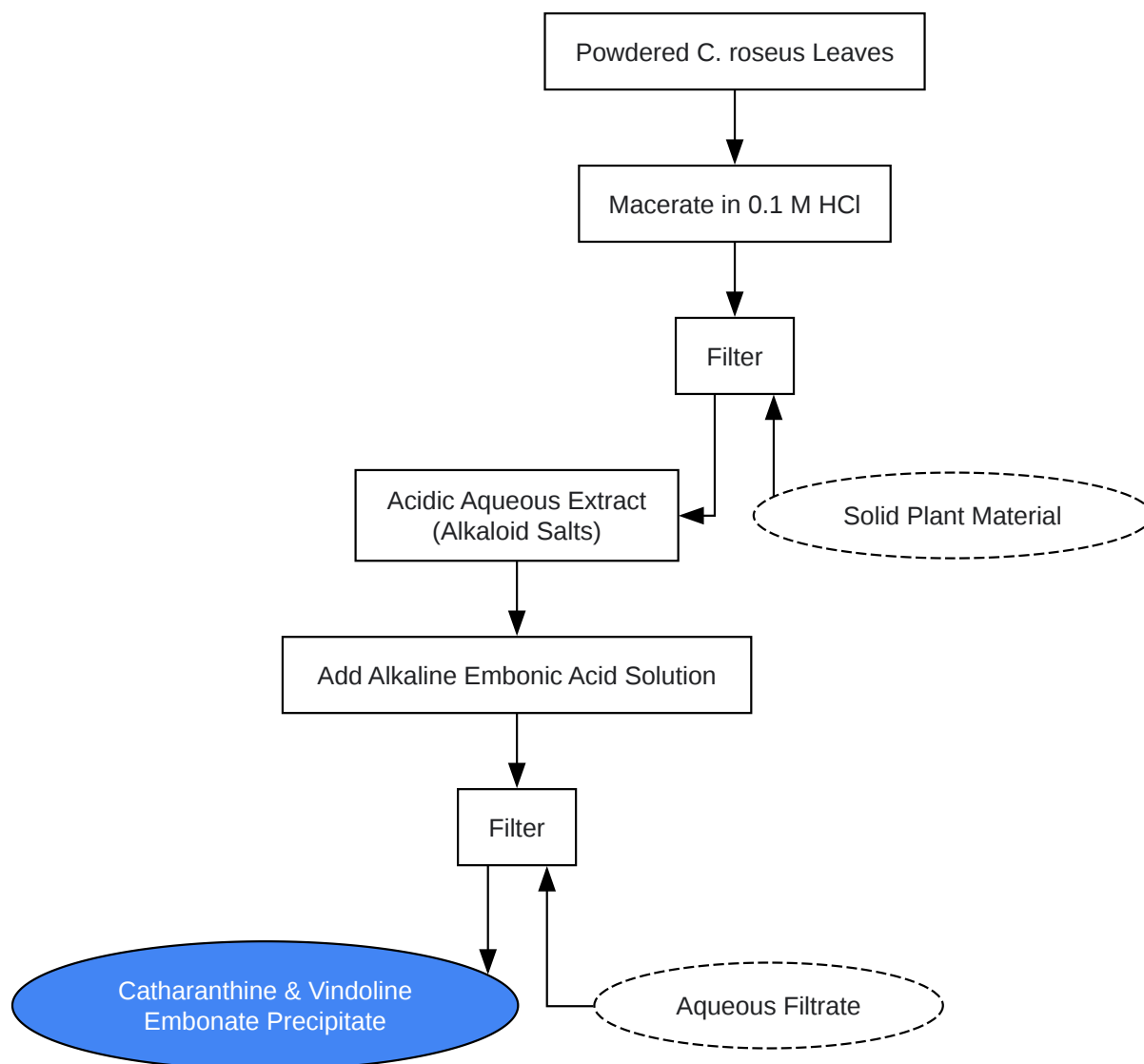
- **Sample Preparation:** Dissolve the crude alkaloid extract in the mobile phase.
- **HPLC Separation:** Inject the sample into the HPLC system. Run the separation under isocratic conditions with the specified mobile phase at a flow rate of 2.0 mL/min.^[1]
- **Fraction Collection:** Monitor the elution profile using the UV detector and collect the fraction corresponding to the retention time of catharanthine.
- **Solvent Evaporation:** Evaporate the solvent from the collected fraction to obtain pure catharanthine.

Visualizations



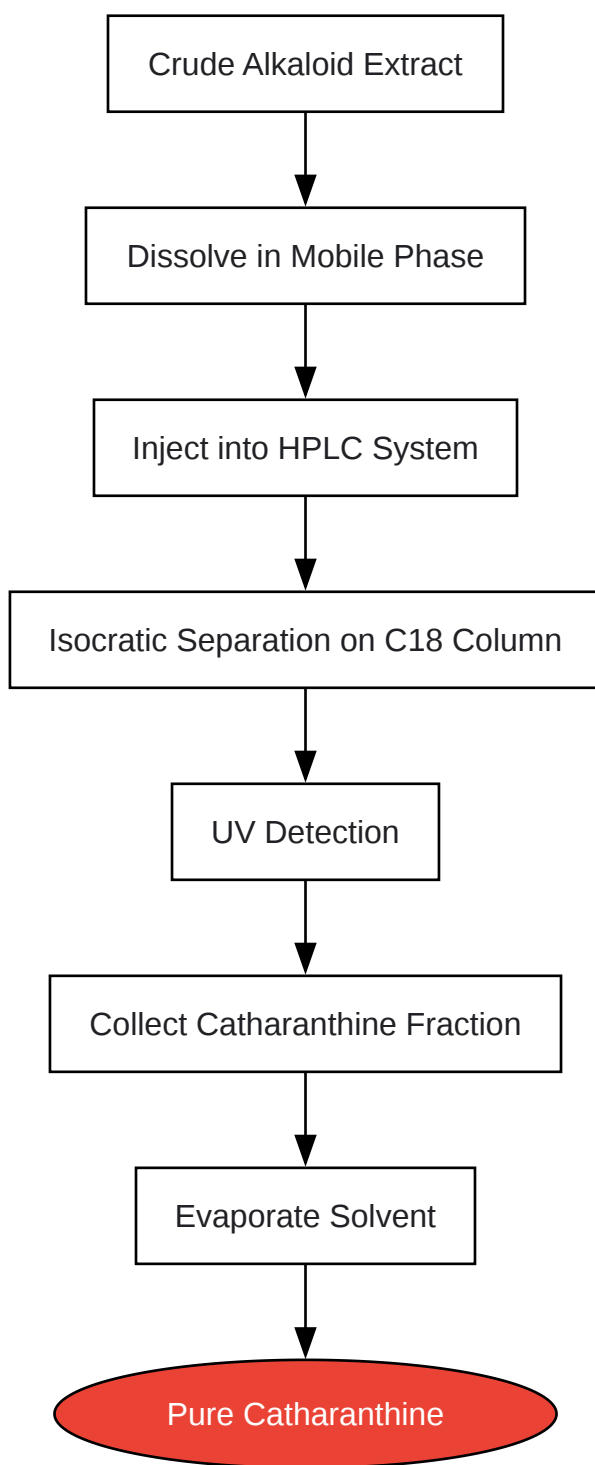
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Caption: Workflow for Catharanthine Extraction and Purification.



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Caption: Acidic Aqueous Extraction Protocol Flowchart.



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Caption: Semipreparative HPLC Purification Workflow.

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